

# A Comparative Performance Analysis of HCFO-1233zd(E) and HFC Refrigerants

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## Compound of Interest

Compound Name: 1-Chloro-3,3,3-trifluoro-1-propene

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An objective evaluation of the hydrochlorofluoroolefin (HCFO) refrigerant, trans-1-chloro-3,3,3-trifluoropropene—commonly known as HCFO-1233zd(E)—reveals its potential as a viable, environmentally superior alternative to traditional hydrofluorocarbons (HFCs) like HFC-245fa and HFC-134a in various thermal management systems. This guide synthesizes experimental data to compare their environmental impact, safety, and thermodynamic performance in applications such as high-temperature heat pumps (HTHPs) and Organic Rankine Cycles (ORCs).

## Data Presentation: A Quantitative Comparison

The following table summarizes key quantitative data for HCFO-1233zd(E) against the widely used HFCs, HFC-245fa and HFC-134a, providing a clear basis for comparison.

| Property                                    | HCFO-1233zd(E)                | HFC-245fa              | HFC-134a              |
|---|-------------------------------|------------------------|-----------------------|
| <hr/>                                       |                               |                        |                       |
| Environmental Properties                    |                               |                        |                       |
| Global Warming Potential (GWP, 100-yr)      | < 5[1][2][3]                  | 950 - 1030[4][5][6][7] | 1300 - 1430[8][9][10] |
| Ozone Depletion Potential (ODP)             | Negligible[2]                 | 0[5]                   | 0[11]                 |
| Atmospheric Lifetime                        | 26 days[1][2][3]              | 7.2 years[5]           | ~14 years             |
| <hr/>                                       |                               |                        |                       |
| Safety Properties                           |                               |                        |                       |
| ASHRAE Safety Classification                | A1 (Non-flammable)<br>[1]     | B1                     | A1                    |
| Toxicity                                    | Low toxicity[5]               | Low toxicity[5]        | Low toxicity          |
| <hr/>                                       |                               |                        |                       |
| Thermophysical Properties                   |                               |                        |                       |
| Boiling Point (°C)                          | 18.3[10]                      | 15.3                   | -26.1                 |
| Critical Temperature (°C)                   | 165.6 - 166.5[2]              | 154.0                  | 101.1                 |
| Critical Pressure (kPa)                     | 3620 - 3772[2]                | 3651                   | 4059                  |
| <hr/>                                       |                               |                        |                       |
| Performance Metrics (Illustrative)          |                               |                        |                       |
| COP (vs. HFC-245fa in HTHP)                 | Up to 27% higher[6]<br>[12]   | Baseline               | N/A                   |
| Net Cycle Efficiency (vs. HFC-245fa in ORC) | Up to 10.6% higher[4]<br>[13] | Baseline               | N/A                   |
| Pump Power (vs. HFC-245fa in ORC)           | 10.3%-17.3% lower[4]<br>[13]  | Baseline               | N/A                   |

# Experimental Protocols

The performance data cited in this guide are derived from rigorous experimental evaluations conducted under controlled laboratory settings. Key methodologies are detailed below:

## 1. High-Temperature Heat Pump (HTHP) Evaluation:

- Objective: To compare the coefficient of performance (COP) and heating capacity of HCFO-1233zd(E) as a drop-in replacement for HFC-245fa.
- Apparatus: Experiments were conducted in a laboratory-scale HTHP test rig, often with a 10 kW heating capacity. These systems are typically single-stage and equipped with a variable-speed piston or scroll compressor and an internal heat exchanger (IHX) for superheating control.
- Methodology: The performance is evaluated across a range of operating conditions. For instance, a common reference point is a 50 K temperature lift (e.g., heat source at 60°C and heat supply at 110°C). A parametric study is then performed by varying the heat source temperature (e.g., 30°C to 80°C) and the heat sink supply temperature (e.g., 70°C to 150°C). Key variables such as temperature, pressure, flow rate, and electric power are measured on both the refrigerant and secondary fluid sides to calculate COP and capacity.

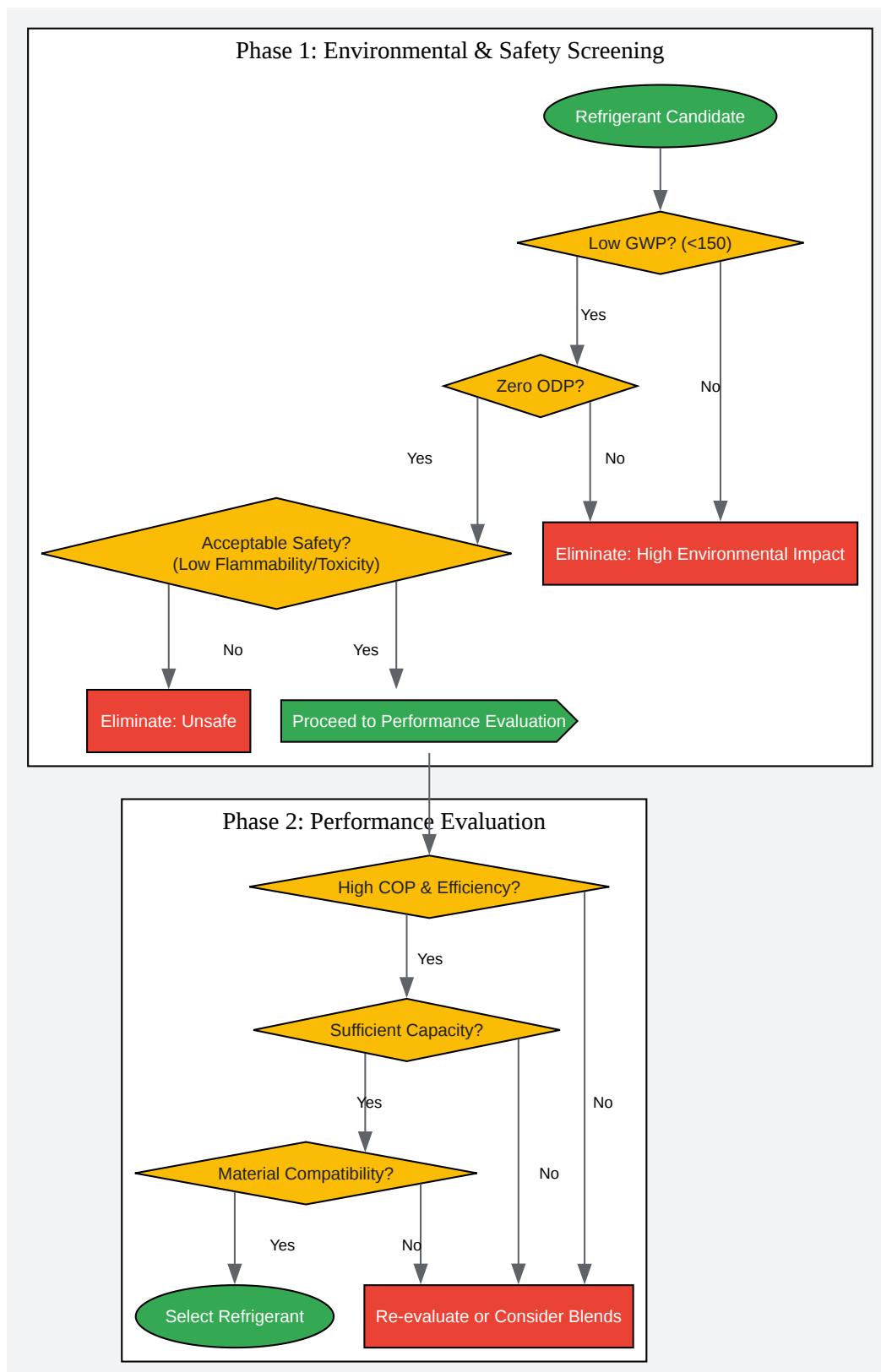
## 2. Organic Rankine Cycle (ORC) System Evaluation:

- Objective: To assess the net cycle efficiency, power output, and expander performance of HCFO-1233zd(E) relative to HFC-245fa for low-grade waste heat recovery.
- Apparatus: A fully instrumented ORC module is used. This setup includes an evaporator, a condenser, a working fluid pump, and an expander (e.g., scroll or turbine type) coupled to a generator. The system is equipped with high-accuracy sensors for temperature, pressure, mass flow rate, torque, and rotational speed.
- Methodology: The ORC system is tested with both HCFO-1233zd(E) and HFC-245fa under various operating conditions. The heat source temperature is varied (e.g., 101°C to 121°C) while the cooling water temperature is held constant. The impact of the working fluid mass flow rate is also investigated by adjusting the pump speed. Performance indicators such as

expander isentropic efficiency, net electrical efficiency, and overall system efficiency are calculated from the measured data.

## Visualization of Refrigerant Selection Logic

The selection of a refrigerant is a multi-faceted process that balances environmental, safety, and performance considerations. The following diagram illustrates this logical workflow.



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Caption: Logical workflow for modern refrigerant selection.

## Performance Evaluation Summary

Experimental results consistently demonstrate the advantages of HCFO-1233zd(E) over HFC-245fa, a common working fluid in low-pressure centrifugal chillers and ORC systems.

- **Environmental Impact:** With a Global Warming Potential (GWP) of less than 5 and a negligible Ozone Depletion Potential (ODP), HCFO-1233zd(E) is a significantly more environmentally friendly option compared to HFC-245fa (GWP  $\approx$  1030) and HFC-134a (GWP  $\approx$  1430).[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[6\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#) Its short atmospheric lifetime further reduces its climate impact.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Energy Efficiency:** In high-temperature heat pump applications, thermodynamic analyses show that HCFO-1233zd(E) can improve the Coefficient of Performance (COP) by up to 27% compared to HFC-245fa.[\[6\]](#)[\[12\]](#) In Organic Rankine Cycles, HCFO-1233zd(E) has been predicted to enable up to 10.6% higher net cycle efficiencies while requiring 10-17% lower pump power than HFC-245fa.[\[4\]](#)[\[13\]](#) While some drop-in experiments show slightly lower power output due to different fluid densities, the overall thermal efficiency is often comparable or slightly higher for HCFO-1233zd(E).[\[7\]](#)[\[14\]](#)
- **Operating Characteristics:** The boiling point and thermodynamic properties of HCFO-1233zd(E) make it an ideal refrigerant for low-pressure centrifugal chillers.[\[10\]](#) Experimental drop-in tests have shown that while heating or cooling capacity might be slightly different, the overall system performance is often very similar to HFC-245fa, with some studies noting a negligible difference in COP under specific conditions.[\[8\]](#)[\[11\]](#) However, due to density differences, the refrigerant mass flow rate for HCFO-1233zd(E) is approximately 20% lower than for HFC-245fa in the same system.[\[7\]](#)
- **Safety and Compatibility:** HCFO-1233zd(E) is classified as non-flammable and has low toxicity (ASHRAE A1), making it a safe option for various applications.[\[1\]](#)[\[5\]](#) It has shown compatibility with polyolester (POE) lubricants, which are commonly used in refrigeration systems.

In conclusion, HCFO-1233zd(E) presents a compelling case as a replacement for high-GWP HFCs. Its ultra-low environmental impact, coupled with strong and often superior energy efficiency, positions it as a leading next-generation refrigerant for researchers and engineers developing sustainable thermal management technologies.

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